

Application Note and Protocol: Preparation of Fumaric Acid-d2 Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fumaric acid-d2

Cat. No.: B051780

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fumaric acid-d2 (D-Fumaric acid) is the deuterated form of fumaric acid, an essential intermediate in the citric acid cycle (Krebs cycle). Its use as an internal standard in mass spectrometry-based metabolomics and as a tracer for metabolic flux analysis is well-established.[1][2] The stability and solubility of **Fumaric acid-d2** are critical factors for the accuracy and reproducibility of experimental results. This document provides detailed protocols for the preparation of **Fumaric acid-d2** stock solutions, along with solubility and stability data to guide researchers in its effective use.

Physicochemical Properties

Fumaric acid-d2 is a white crystalline solid. Key properties are summarized in the table below.

Property	Value
Chemical Formula	HOCCD=CDCOOH[3][4]
Molecular Weight	~118.09 g/mol [3]
Isotopic Enrichment	≥98 atom % D[3]
CAS Number	24461-32-3[4]

Solubility Data

The choice of solvent is critical for preparing accurate stock solutions. Fumaric acid has low solubility in water but is soluble in some organic solvents.[5]

Solvent	Solubility	Temperature (°C)
DMSO	≥ 100 mg/mL[1]	Room Temperature
Ethanol (95%)	5.76 g/100 g[6]	30
Water	0.63 g/100 mL[6]	25
Acetone	1.72 g/100 g[6]	30
Ethyl Ether	0.72 g/100 g[6]	25

Stability of Stock Solutions

Proper storage is crucial to maintain the integrity of **Fumaric acid-d2** stock solutions. It is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.[1]

Storage Temperature (°C)	Storage Period
-80°C	6 months[1]
-20°C	1 month[1]

The solid form of **Fumaric acid-d2** is stable under recommended storage conditions (room temperature, away from light and moisture).[3][4] It is advised to re-analyze the compound for chemical purity after three years.[3]

Experimental Protocols

1. Preparation of a 100 mM **Fumaric Acid-d2** Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution suitable for further dilution.

- Materials:
 - **Fumaric acid-d2** (solid)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Calibrated analytical balance
 - Vortex mixer
 - Appropriate personal protective equipment (PPE)
- Procedure:
 - Equilibrate the **Fumaric acid-d2** vial to room temperature before opening.
 - Weigh out the desired amount of **Fumaric acid-d2** using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM solution, weigh 11.81 mg of **Fumaric acid-d2**.
 - Add the appropriate volume of anhydrous DMSO. For 11.81 mg, add 1 mL of DMSO.
 - Vortex the solution until the **Fumaric acid-d2** is completely dissolved. Gentle warming may be applied if necessary.
 - Aliquot the stock solution into single-use vials.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.^[1]

2. Preparation of a 1 mg/mL **Fumaric Acid-d2** Stock Solution in Ethanol

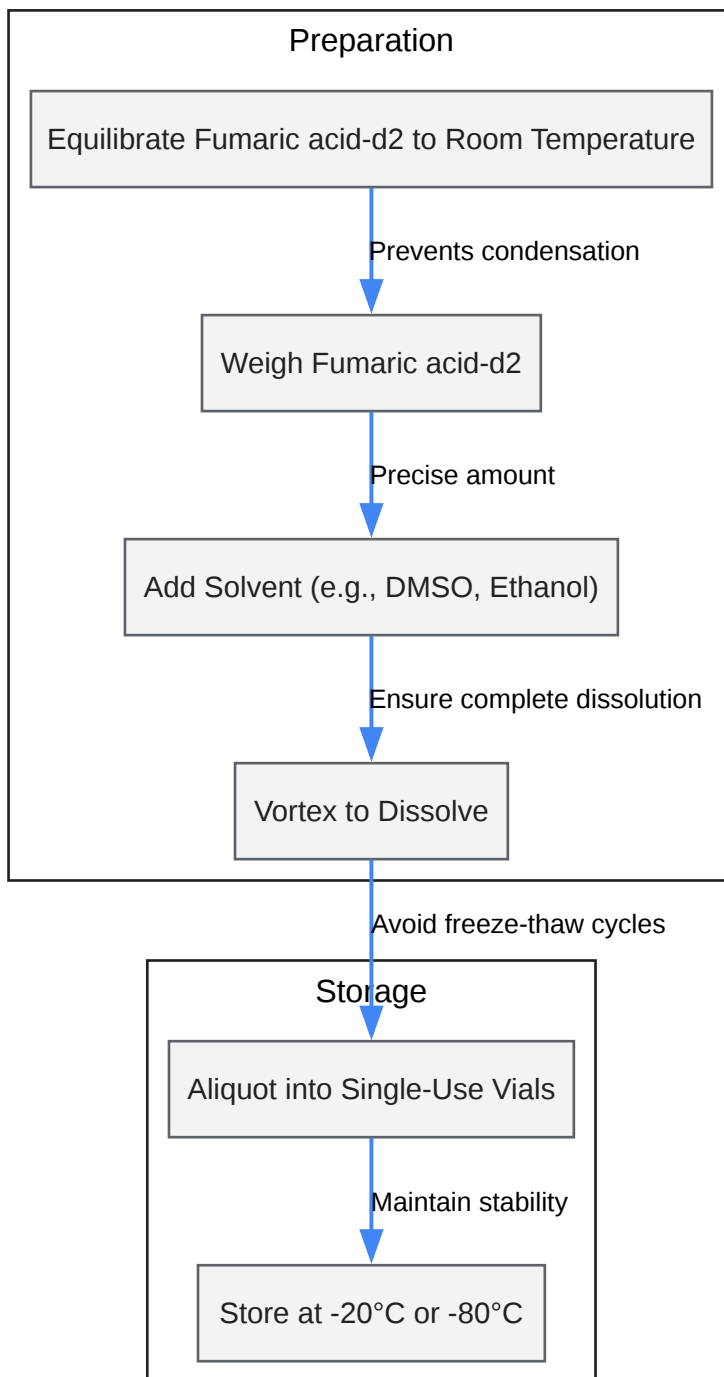
This protocol is suitable for applications where DMSO may interfere with downstream assays.

- Materials:
 - **Fumaric acid-d2** (solid)
 - Anhydrous Ethanol
 - Calibrated analytical balance

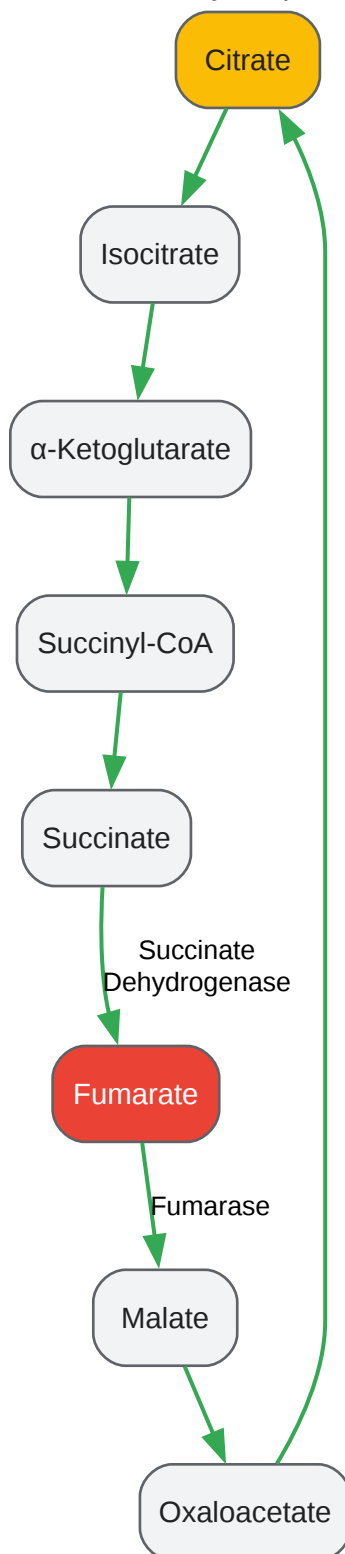
- Vortex mixer
- Appropriate PPE
- Procedure:
 - Allow the **Fumaric acid-d2** vial to reach room temperature.
 - Weigh the desired amount of **Fumaric acid-d2**. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of **Fumaric acid-d2**.
 - Add 1 mL of anhydrous ethanol to the weighed solid.
 - Vortex thoroughly until the solid is fully dissolved.
 - Aliquot the solution for storage.
 - Store at -20°C or -80°C as per the stability data.[\[1\]](#)

Visualizations

Workflow for Fumaric Acid-d2 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for **Fumaric Acid-d2** Stock Solution Preparation.

Simplified Citric Acid Cycle (Krebs Cycle)

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Caption: Simplified Citric Acid Cycle showing Fumarate's role.

Applications

Fumaric acid-d2 is a valuable tool in various research areas:

- **Metabolomics:** Used as an internal standard for the quantification of fumaric acid in biological samples by GC-MS or LC-MS.[1]
- **Metabolic Flux Analysis:** Employed as a tracer to study the dynamics of the citric acid cycle and related metabolic pathways.[1]
- **Drug Development:** Stable isotope-labeled compounds are utilized to trace the metabolic fate of drugs.[1][2] Fumaric acid and its esters have also shown therapeutic potential in treating conditions like psoriasis and multiple sclerosis.[7]

Conclusion

The protocols and data provided in this application note offer a comprehensive guide for the preparation and storage of **Fumaric acid-d2** stock solutions. Adherence to these guidelines will help ensure the accuracy and reliability of experimental outcomes in research and drug development.

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